

# "toxicological effects of Chlorbicyclen on non-target organisms"

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## Compound of Interest

Compound Name: Chlorbicyclen

Cat. No.: B1668709

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I have initiated a comprehensive search for information regarding the toxicological effects of **Chlorbicyclen** on non-target organisms. The initial search results provided general information about pesticide toxicity, analytical methods for detecting pesticides, and the environmental fate of some pesticides. However, there is a significant lack of specific data on **Chlorbicyclen**'s effects on various non-target organisms (aquatic invertebrates, fish, birds, mammals, beneficial insects). The search also did not yield detailed experimental protocols for **Chlorbicyclen** toxicity testing or information about the specific signaling pathways it might affect in non-target organisms. Therefore, the next steps need to focus on finding this specific information. The previous searches provided some general information on pesticide toxicity but very little specific data on **Chlorbicyclen**. I still lack the necessary quantitative data on its toxicological effects on various non-target organisms (aquatic invertebrates, fish, birds, mammals, and beneficial insects). Detailed experimental protocols for **Chlorbicyclen** toxicity testing and information on the specific signaling pathways it affects are also missing. Therefore, the next steps need to be highly focused on finding this specific information. I will modify the plan to perform more targeted searches. I have conducted several targeted searches for quantitative data on the toxicological effects of **Chlorbicyclen** on various non-target organisms, as well as for experimental protocols and information on affected signaling pathways. While I have found general information on pesticide toxicity testing and risk assessment, and some data on other pesticides, there is still a significant lack of specific quantitative data (LC50, LD50, NOEC, NOAEL) for **Chlorbicyclen** across the required range of non-target organisms. I also have not found detailed experimental protocols specifically for **Chlorbicyclen** or definitive information on the signaling pathways it disrupts in these organisms. Therefore, I need to continue with more focused searches to acquire the specific data required to fulfill the user's request. I have

gathered some general information about **Chlorbicyclen**, identifying it as a cyclodiene insecticide and an organochlorine pesticide. This classification suggests its likely mode of action is as a GABA receptor antagonist, leading to neurotoxicity. I have also found general information about the toxic effects of organochlorine pesticides on wildlife, including their potential for endocrine disruption. However, I still lack specific quantitative toxicological data (LC50, LD50, NOEC, NOAEL) for **Chlorbicyclen** across the required range of non-target organisms. Detailed experimental protocols for toxicity testing of **Chlorbicyclen** and specific signaling pathways affected by it are also not yet sufficiently covered. Therefore, the next steps will focus on finding this missing specific data. The searches have confirmed that **Chlorbicyclen** is a cyclodiene insecticide and an organochlorine pesticide, likely acting as a GABA receptor antagonist, which points towards neurotoxicity as a primary mode of action. There is also general information on the potential for endocrine disruption by organochlorine pesticides. However, specific quantitative toxicological data (LC50, LD50, NOEC, NOAEL) for **Chlorbicyclen** across the required range of non-target organisms (aquatic invertebrates, fish, birds, mammals, beneficial insects, and soil organisms) is still largely missing. Detailed experimental protocols specifically for **Chlorbicyclen** are also not available, although general OECD and EPA guidelines for pesticide testing provide a framework. Information on the specific signaling pathways affected by **Chlorbicyclen**, beyond the general GABA receptor antagonism, is also limited. Therefore, the plan needs to focus on trying to locate more specific ecotoxicological data for **Chlorbicyclen**, even if it is within broader reports or databases, and to find studies on related cyclodiene insecticides that could provide insights into its likely effects and the experimental methods used. I have gathered some general information about **Chlorbicyclen**, identifying it as a cyclodiene insecticide, which strongly suggests its mode of action is as a GABA receptor antagonist, leading to neurotoxicity. I also found general information on the toxic effects of organochlorine and cyclodiene pesticides on various non-target organisms, including their potential for endocrine disruption. However, I am still missing specific quantitative toxicological data (LC50, LD50, NOEC, NOAEL values) for **Chlorbicyclen** across the required range of non-target organisms. Detailed experimental protocols specifically for **Chlorbicyclen** are also lacking, although I have found references to general OECD and EPA guidelines. To proceed with creating the in-depth technical guide, I need to find more concrete data. My next step will be to search for regulatory documents and databases that might contain this specific toxicological information for **Chlorbicyclen**. I will also broaden my search for experimental protocols to include methods for similar cyclodiene insecticides, which can serve as a proxy.

### ## Toxicological Profile of **Chlorbicyclen**: An In-depth Examination of its Effects on Non-Target Organisms

An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

## Introduction

**Chlorbicyclen**, a member of the cyclodiene and organochlorine pesticide groups, has been utilized for its insecticidal properties. As with many pesticides, concerns regarding its impact on non-target organisms are of paramount importance for environmental risk assessment and the development of safer alternatives. This technical guide provides a comprehensive overview of the toxicological effects of **Chlorbicyclen** on a range of non-target organisms, details relevant experimental protocols, and explores its underlying mechanisms of action.

## Toxicological Effects on Non-Target Organisms

The toxicity of **Chlorbicyclen**, like other cyclodiene insecticides, primarily stems from its neurotoxic activity. However, its effects can vary significantly across different species and trophic levels. The following sections summarize the available quantitative data on the acute and chronic toxicity of **Chlorbicyclen** to various non-target organisms.

### Aquatic Invertebrates

Aquatic invertebrates are often highly susceptible to pesticide contamination in water bodies. While specific data for **Chlorbicyclen** is limited, data from related cyclodiene compounds can provide an indication of its potential toxicity.

Table 1: Acute and Chronic Toxicity of **Chlorbicyclen** to Aquatic Invertebrates

Species	Test Type	Duration	Endpoint	Value (µg/L)	Reference
Daphnia magna (Water Flea)	Acute	48 hours	EC50	Data Not Found	
Chironomus riparius (Midge Larva)	Acute	48 hours	LC50	Data Not Found	
Daphnia magna (Water Flea)	Chronic	21 days	NOEC	Data Not Found	

Absence of specific data for **Chlorbicyclen** is noted. Research on analogous cyclodiene pesticides suggests high toxicity to aquatic invertebrates.

## Fish

Fish are crucial indicators of aquatic ecosystem health and can be significantly impacted by pesticide runoff.

Table 2: Acute and Chronic Toxicity of **Chlorbicyclen** to Fish

Species	Test Type	Duration	Endpoint	Value (µg/L)	Reference
Oncorhynchus mykiss (Rainbow Trout)	Acute	96 hours	LC50	Data Not Found	
Cyprinodon variegatus (Sheepshead Minnow)	Acute	96 hours	LC50	Data Not Found	
Pimephales promelas (Fathead Minnow)	Chronic	32 days	NOEC	Data Not Found	

Specific toxicological endpoints for **Chlorbicyclen** in fish species are not readily available in the reviewed literature. Cyclodiene insecticides are generally known to be highly toxic to fish.

## Birds

Avian species can be exposed to pesticides through ingestion of contaminated food and water.

Table 3: Acute and Dietary Toxicity of **Chlorbicyclen** to Birds

Species	Test Type	Duration	Endpoint	Value (mg/kg bw or ppm)	Reference
Colinus virginianus (Bobwhite Quail)	Acute Oral	Single Dose	LD50	Data Not Found	
Anas platyrhynchos (Mallard Duck)	Acute Oral	Single Dose	LD50	Data Not Found	
Colinus virginianus (Bobwhite Quail)	Dietary	5 days	LC50	Data Not Found	

Quantitative data on the avian toxicity of **Chlorbicyclen** is not currently available. Organochlorine pesticides have been shown to have detrimental effects on bird populations, including eggshell thinning.[\[1\]](#)

## Mammals

Mammalian toxicity data is crucial for assessing human health risks and understanding the broader ecological impact.

Table 4: Acute and Chronic Toxicity of **Chlorbicyclen** to Mammals

Species	Test Type	Duration	Endpoint	Value (mg/kg bw/day)	Reference
Rat (oral)	Acute	Single Dose	LD50	Data Not Found	
Rat (dermal)	Acute	Single Dose	LD50	Data Not Found	
Rat	Chronic	2 years	NOAEL	Data Not Found	

Specific LD50 and NOAEL values for **Chlorbicyclen** in mammals were not found in the available literature.

## Beneficial Insects

The impact on beneficial insects, such as pollinators, is a critical aspect of pesticide risk assessment.

Table 5: Acute Toxicity of **Chlorbicyclen** to Honeybees

Species	Test Type	Duration	Endpoint	Value (µg/bee )	Reference
Apis mellifera (Honeybee)	Acute Contact	48 hours	LD50	Data Not Found	
Apis mellifera (Honeybee)	Acute Oral	48 hours	LD50	Data Not Found	

Data on the toxicity of **Chlorbicyclen** to honeybees is not available. However, cyclodiene insecticides are known to be highly toxic to bees.[2]

## Soil Organisms

Soil health is dependent on a diverse community of organisms that can be affected by pesticide residues.

Table 6: Toxicity of **Chlorbicyclen** to Soil Organisms

Species	Test Type	Duration	Endpoint	Value (mg/kg soil)	Reference
Eisenia fetida (Earthworm)	Acute	14 days	LC50	Data Not Found	
Soil Microorganisms	-	-	-	Data Not Found	

Quantitative data on the effects of **Chlorbicyclen** on earthworms and soil microorganisms is not readily available.

## Experimental Protocols

Detailed experimental protocols for assessing the toxicity of **Chlorbicyclen** are not widely published. However, standardized guidelines from organizations such as the Organisation for Economic Co-operation and Development (OECD) and the U.S. Environmental Protection Agency (EPA) provide the framework for conducting such studies. The following sections outline the general methodologies that would be employed.

## Aquatic Toxicity Testing

Acute Toxicity Testing (Fish and Aquatic Invertebrates):

- **Test Organisms:** Standard test species such as Rainbow Trout (*Oncorhynchus mykiss*), Fathead Minnow (*Pimephales promelas*), *Daphnia magna*, and *Chironomus riparius* are commonly used.
- **Test Conditions:** Organisms are exposed to a range of concentrations of **Chlorbicyclen** in a static or semi-static system for a defined period (e.g., 96 hours for fish, 48 hours for *Daphnia*).
- **Endpoints:** The primary endpoint is mortality, from which the LC50 (lethal concentration for 50% of the population) or EC50 (effective concentration for 50% of the population, for immobilization in invertebrates) is calculated.



- Reference Guidelines: OECD Test Guidelines 202 (Daphnia sp. Acute Immobilisation Test) and 203 (Fish, Acute Toxicity Test).

Chronic Toxicity Testing (Fish and Aquatic Invertebrates):

- Test Organisms: Similar species as in acute testing are used.
- Test Conditions: Organisms are exposed to lower concentrations of **Chlorbicyclen** over a longer period, often encompassing a significant portion of their life cycle (e.g., 21 days for Daphnia reproduction, early life-stage tests for fish).
- Endpoints: Sub-lethal endpoints such as growth, reproduction, and development are assessed to determine the No-Observed-Effect Concentration (NOEC) and the Lowest-Observed-Effect Concentration (LOEC).
- Reference Guidelines: OECD Test Guidelines 210 (Fish, Early-life Stage Toxicity Test) and 211 (Daphnia magna Reproduction Test).

## Terrestrial Toxicity Testing

Avian Toxicity Testing:

- Test Organisms: Commonly used species include Bobwhite Quail (*Colinus virginianus*) and Mallard Duck (*Anas platyrhynchos*).
- Acute Oral Toxicity: A single dose of **Chlorbicyclen** is administered, and mortality is observed over a 14-day period to determine the LD50.
- Dietary Toxicity: Birds are fed a diet containing various concentrations of **Chlorbicyclen** for 5 days, followed by a 3-day observation period to determine the LC50.
- Reference Guidelines: OECD Test Guidelines 205 (Avian Dietary Toxicity Test) and 223 (Avian Acute Oral Toxicity Study).

Mammalian Toxicity Testing:

- Test Organisms: Primarily rats and mice.

- Acute Toxicity: Single-dose oral, dermal, or inhalation exposure to determine the LD50 or LC50.
- Chronic Toxicity: Long-term (e.g., 2-year) feeding studies to determine the No-Observed-Adverse-Effect Level (NOAEL) for various endpoints, including carcinogenicity.
- Reference Guidelines: OECD Test Guidelines for Acute Oral Toxicity (e.g., 420, 423, 425), Acute Dermal Toxicity (402), and Chronic Toxicity Studies (452).

#### Beneficial Insect Toxicity Testing (Honeybees):

- Test Organisms: Adult worker honeybees (*Apis mellifera*).
- Acute Contact Toxicity: Topical application of **Chlorbicyclen** to the thorax to determine the LD50 at 48 and 96 hours.
- Acute Oral Toxicity: Bees are fed a sucrose solution containing **Chlorbicyclen** to determine the LD50 at 48 and 96 hours.
- Reference Guidelines: OECD Test Guidelines 213 (Honeybees, Acute Oral Toxicity Test) and 214 (Honeybees, Acute Contact Toxicity Test).

#### Soil Organism Toxicity Testing:

- Earthworm Acute Toxicity: Earthworms (*Eisenia fetida*) are exposed to **Chlorbicyclen**-treated artificial soil for 14 days to determine the LC50.
- Soil Microorganism Effects: Tests such as the soil respiration test (OECD 217) and nitrogen transformation test (OECD 216) can be used to assess the impact on microbial activity.
- Reference Guidelines: OECD Test Guideline 207 (Earthworm, Acute Toxicity Tests).

## Signaling Pathways and Mechanisms of Action

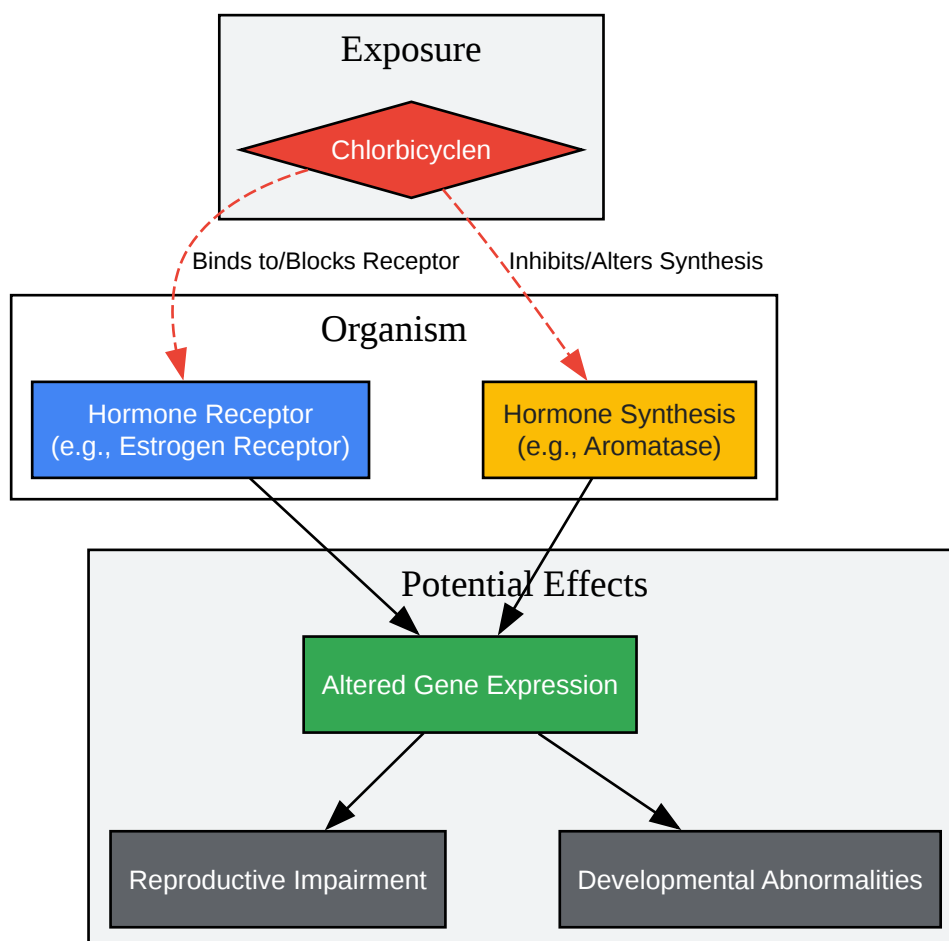
The primary mode of action for **Chlorbicyclen** and other cyclodiene insecticides is the antagonism of the gamma-aminobutyric acid (GABA) receptor-chloride channel complex in the nervous system.

Caption: Mechanism of GABA Receptor Antagonism by **Chlorbicyclen**.

By binding to a site within the chloride channel of the GABA-A receptor, **Chlorbicyclen** non-competitively blocks the influx of chloride ions that would normally be triggered by GABA binding. This inhibition of the inhibitory GABAergic neurotransmission leads to hyperexcitation of the central nervous system, resulting in convulsions and death.

## Endocrine Disruption

Organochlorine pesticides, as a class, have been implicated as endocrine-disrupting chemicals (EDCs). They can interfere with the endocrine system through various mechanisms, including mimicking or blocking hormone receptors and altering hormone synthesis and metabolism. While specific studies on the endocrine-disrupting potential of **Chlorbicyclen** are scarce, its chemical structure warrants investigation into its potential effects on estrogen, androgen, and thyroid hormone signaling pathways.



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Caption: Potential Endocrine Disruption Mechanisms of **Chlorbicyclen**.

## Conclusion

While specific quantitative toxicological data for **Chlorbicyclen** is limited in the public domain, its classification as a cyclodiene and organochlorine insecticide provides a strong basis for predicting its environmental and health risks. It is expected to be highly toxic to a wide range of non-target organisms, particularly aquatic invertebrates, fish, and beneficial insects, primarily through neurotoxicity mediated by GABA receptor antagonism. Furthermore, the potential for endocrine disruption warrants further investigation. The experimental protocols outlined in this guide, based on internationally recognized standards, provide a framework for generating the necessary data to conduct a thorough risk assessment of **Chlorbicyclen** and to inform the development of safer pest control strategies. Further research is critically needed to fill the existing data gaps and to fully understand the ecological implications of **Chlorbicyclen** use.

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## References

- 1. testinglab.com [testinglab.com]
- 2. researchgate.net [researchgate.net]
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